

# 2-Acetoxybenzoyl chloride CAS number 5538-51-2 properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Acetoxybenzoyl chloride

Cat. No.: B128672

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An In-depth Technical Guide to **2-Acetoxybenzoyl Chloride** (CAS: 5538-51-2)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Acetoxybenzoyl chloride** (CAS Number: 5538-51-2), also known as O-Acetylsalicyloyl chloride or Aspirin chloride. It is a highly reactive acid chloride and a key intermediate in organic synthesis, particularly in the pharmaceutical industry.<sup>[1]</sup> This document details its chemical and physical properties, safety and handling protocols, and its role in synthetic applications.

## Core Properties and Identifiers

**2-Acetoxybenzoyl chloride** is the acid chloride derivative of acetylsalicylic acid. Its reactivity stems from the labile acyl chloride group, making it a potent acylating agent. It is classified as a corrosive solid that reacts with water.<sup>[2]</sup>

## Chemical and Physical Properties

The fundamental properties of **2-Acetoxybenzoyl chloride** are summarized below, providing essential data for experimental design and evaluation.

Property	Value	Source(s)
Molecular Formula	<chem>C9H7ClO3</chem>	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	198.60 g/mol	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	45-49 °C (lit.) / 48-52 °C	<a href="#">[3]</a>
Boiling Point	107-110 °C at 0.1 mmHg (lit.)	<a href="#">[3]</a>
Density	1.3219 (rough estimate)	<a href="#">[3]</a>
Appearance	White to Orange to Green powder to lump	
Solubility	Soluble in toluene. Reacts with water.	<a href="#">[3]</a>
Refractive Index	n <sub>20/D</sub> 1.536 (lit.)	<a href="#">[3]</a>
Flash Point	>110 °C (>230 °F)	<a href="#">[3]</a>
Vapor Pressure	6.01E-05 mmHg at 25°C	<a href="#">[3]</a>

## Chemical Identifiers and Descriptors

For unambiguous identification and database referencing, the following identifiers are crucial.

Identifier Type	Identifier	Source(s)
CAS Number	5538-51-2	<a href="#">[6]</a> <a href="#">[1]</a> <a href="#">[5]</a>
IUPAC Name	(2-carbonochloridoylphenyl) acetate	<a href="#">[6]</a> <a href="#">[4]</a> <a href="#">[7]</a>
InChI Key	DSGKWFGEBCEIE-UHFFFAOYSA-N	<a href="#">[4]</a>
Canonical SMILES	CC(=O)OC1=CC=CC=C1C(=O)Cl	<a href="#">[4]</a>
Synonyms	O-Acetyl salicyloyl chloride, Aspirin chloride, 2- (chlorocarbonyl)phenyl acetate	<a href="#">[6]</a> <a href="#">[4]</a> <a href="#">[5]</a>
EC Number	226-899-1	<a href="#">[6]</a> <a href="#">[5]</a>
UNII	67R3L2L9J7	<a href="#">[4]</a>

## Safety and Handling

**2-Acetoxybenzoyl chloride** is a hazardous substance requiring strict safety protocols. It is classified as harmful if swallowed and causes severe skin burns and eye damage.[\[6\]](#)[\[8\]](#)

## GHS Hazard Information

- Pictograms: Danger[\[6\]](#)
- H-Statements: H302 (Harmful if swallowed), H314 (Causes severe skin burns and eye damage), H290 (May be corrosive to metals).[\[6\]](#)
- P-Statements (selected):
  - Prevention: P260 (Do not breathe dust/mists), P280 (Wear protective gloves/protective clothing/eye protection/face protection).[\[8\]](#)
  - Response: P301 + P330 + P331 (IF SWALLOWED: rinse mouth. Do NOT induce vomiting), P305 + P351 + P338 (IF IN EYES: Rinse cautiously with water for several

minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P310 (Immediately call a POISON CENTER or doctor/physician).[5]

- Storage: P402 + P404 (Store in a dry place. Store in a closed container), P405 (Store locked up).[5][8]
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).

## First Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids, and seek immediate medical attention.[5]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. Seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting. Rinse mouth and call a physician or poison control center immediately. Ingestion can cause severe swelling and damage to delicate tissues with a danger of perforation.[5]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[5]

## Storage and Stability

The compound is stable under proper conditions but reacts with water, potentially liberating toxic gases.[2] It should be stored in a dry, cool, and well-ventilated place in a tightly closed, corrosion-resistant container.[5][8] It is incompatible with strong bases, alcohols, metals, and oxidizing agents.[2][9]

## Reactivity and Applications

The primary utility of **2-Acetoxybenzoyl chloride** lies in its function as a reactive intermediate for acylation reactions.[10] The electron-withdrawing nature of the ortho-acetoxy group and the inherent reactivity of the acyl chloride make it an excellent electrophile.

## Pharmaceutical Intermediate

**2-Acetoxybenzoyl chloride** is a known pharmaceutical intermediate used in the synthesis of the antiparasitic drug Nitazoxanide.[1] Its role as a building block is critical for creating the final active pharmaceutical ingredient (API).[1]

## Organic Synthesis

As an acylating agent, it readily reacts with nucleophiles like alcohols, amines, and phenols to form the corresponding esters and amides.[10] This reactivity is fundamental to its application in complex organic synthesis. One documented application involves the modification of dextran, where **2-acetoxybenzoyl chloride** is used to introduce acetylsalicyloyl groups onto the polysaccharide backbone, catalyzed by tertiary amines.[11]

## Experimental Protocols

While specific, detailed synthesis procedures for **2-Acetoxybenzoyl chloride** are proprietary to manufacturers, a general methodology can be derived from standard organic chemistry principles for converting carboxylic acids to acyl chlorides.

### General Synthesis of 2-Acetoxybenzoyl Chloride

The conversion of acetylsalicylic acid (aspirin) to its corresponding acid chloride is typically achieved using a chlorinating agent. A common laboratory- and industrial-scale method involves reacting the starting carboxylic acid with thionyl chloride ( $\text{SOCl}_2$ ) or oxalyl chloride.

Reactants:

- 2-(acetoxy)benzoic acid (Acetylsalicylic Acid)
- Thionyl chloride ( $\text{SOCl}_2$ ) or Oxalyl Chloride ( $(\text{COCl})_2$ )
- Anhydrous solvent (e.g., toluene, dichloromethane)
- Catalytic amount of N,N-dimethylformamide (DMF) (if using oxalyl chloride)

Procedure:

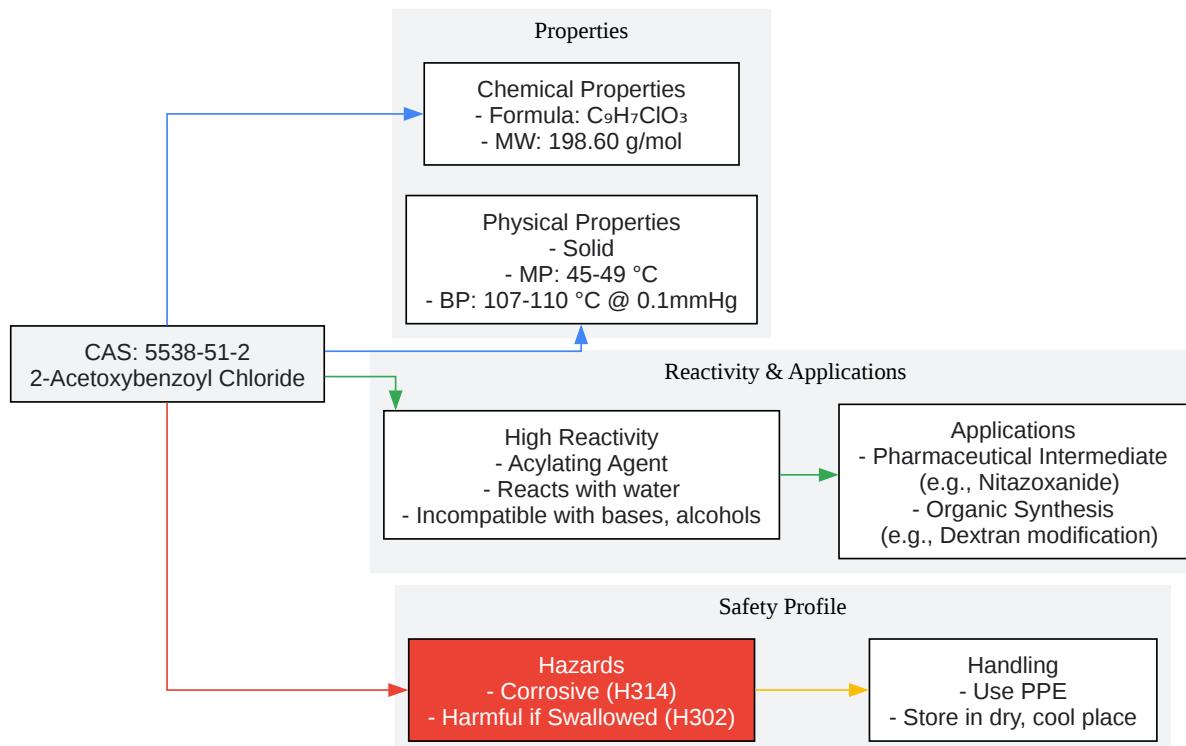
- A reaction flask equipped with a reflux condenser and a gas outlet (to scrub HCl and  $\text{SO}_2$  byproducts) is charged with 2-(acetoxy)benzoic acid.

- An excess of thionyl chloride is added slowly to the flask.
- The mixture is gently heated to reflux (e.g., 50°C) and the reaction is monitored until the evolution of gas ceases, indicating the completion of the reaction.[12]
- After the reaction is complete, the excess thionyl chloride is removed by distillation under reduced pressure.[12]
- The crude **2-acetoxybenzoyl chloride** product can then be purified, typically by vacuum distillation, to yield the final product.[13]

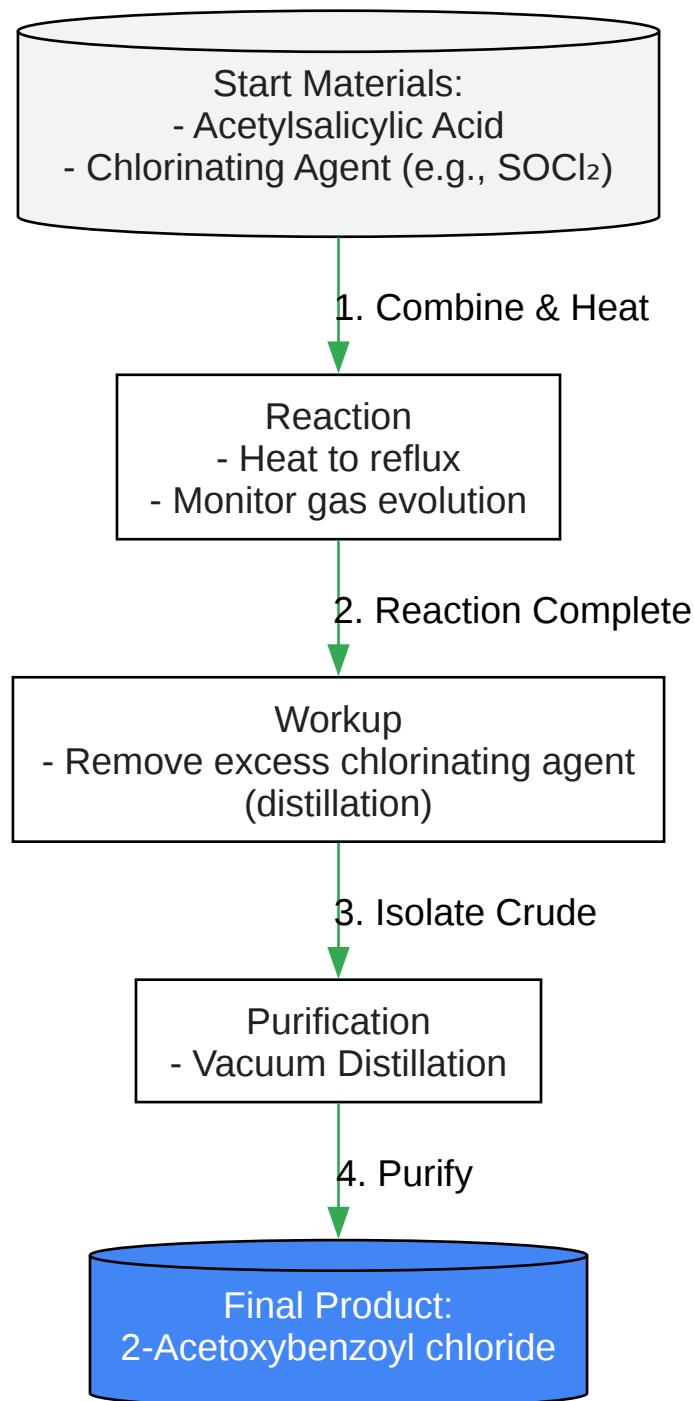
This protocol is a generalized representation. For a similar transformation, p-acetoxybenzoic acid is reacted with thionyl chloride at 50°C for 4 hours.[12]

## Visualizations

The following diagrams illustrate key relationships and workflows associated with **2-Acetoxybenzoyl chloride**.

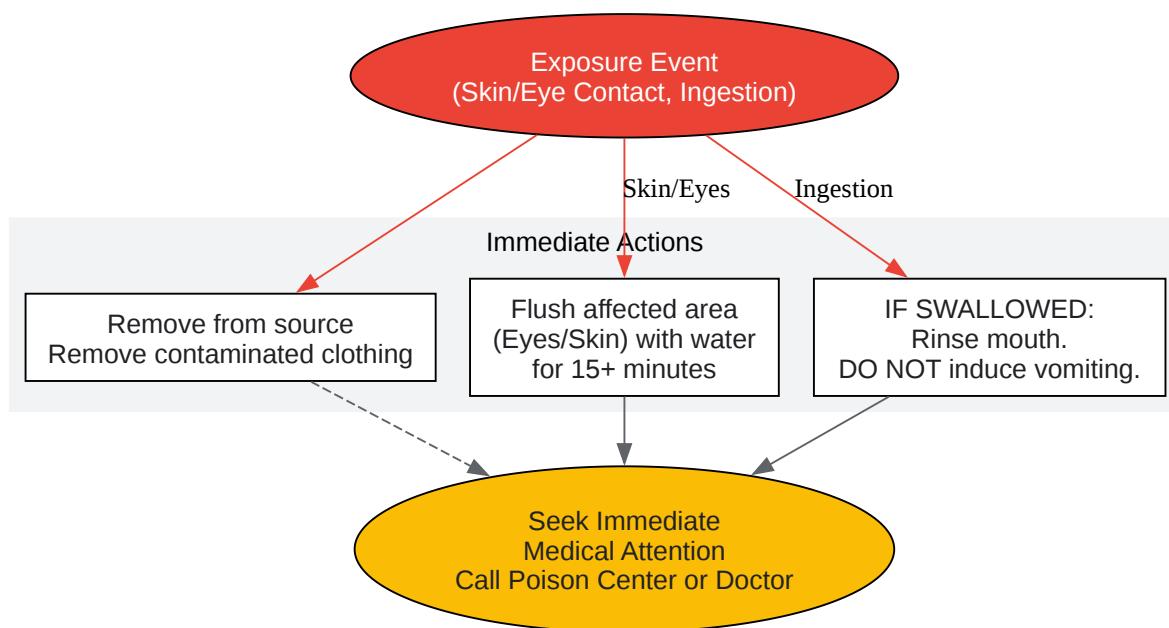
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Caption: Logical overview of **2-Acetoxybenzoyl chloride** properties and uses.



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Caption: Generalized workflow for the synthesis of **2-Acetoxybenzoyl chloride**.



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Caption: First aid response workflow for exposure to **2-Acetoxybenzoyl chloride**.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)